

An In-depth Technical Guide to Methyl 2-(dimethylamino)benzoate

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Compound of Interest

Compound Name: Methyl 2-(dimethylamino)benzoate

Cat. No.: B157085

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure and properties of **Methyl 2-(dimethylamino)benzoate**, a compound of interest in various chemical and pharmaceutical research fields.

Molecular and Chemical Properties

Methyl 2-(dimethylamino)benzoate, also known by synonyms such as Methyl N,N-dimethylantranilate, is a benzoate ester.^{[1][2]} Its core structure consists of a benzene ring substituted with a methyl ester group and a dimethylamino group at the ortho position.

The key quantitative data for **Methyl 2-(dimethylamino)benzoate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1][2][3]
Molecular Weight	179.22 g/mol	[1][2]
Alternate Molecular Weight	179.219 g/mol , 179.2157 g/mol	[1][3]
CAS Registry Number	10072-05-6	[1][3]
Form	Colorless to Yellow to Green clear liquid	[2]
Purity	>97.0% (GC)	[2]

Molecular Structure and Identification

The structural identifiers for **Methyl 2-(dimethylamino)benzoate** provide a standardized representation of its molecular architecture.

- IUPAC Name: **methyl 2-(dimethylamino)benzoate**[1]
- SMILES: COC(=O)C1=CC=CC=C1N(C)C[1]
- InChI Key: ZCNSBHAIPOWHJE-UHFFFAOYSA-N[1][3]

The following diagram illustrates the two-dimensional chemical structure of **Methyl 2-(dimethylamino)benzoate**.

Figure 1: 2D Structure of **Methyl 2-(dimethylamino)benzoate**

Experimental Protocols and Characterization

While specific experimental protocols for the synthesis of **Methyl 2-(dimethylamino)benzoate** can vary, a general approach involves the esterification of N,N-dimethylantranilic acid. Characterization of the compound typically relies on standard analytical techniques.

The following diagram illustrates a typical workflow for the characterization of a synthesized chemical compound like **Methyl 2-(dimethylamino)benzoate**.

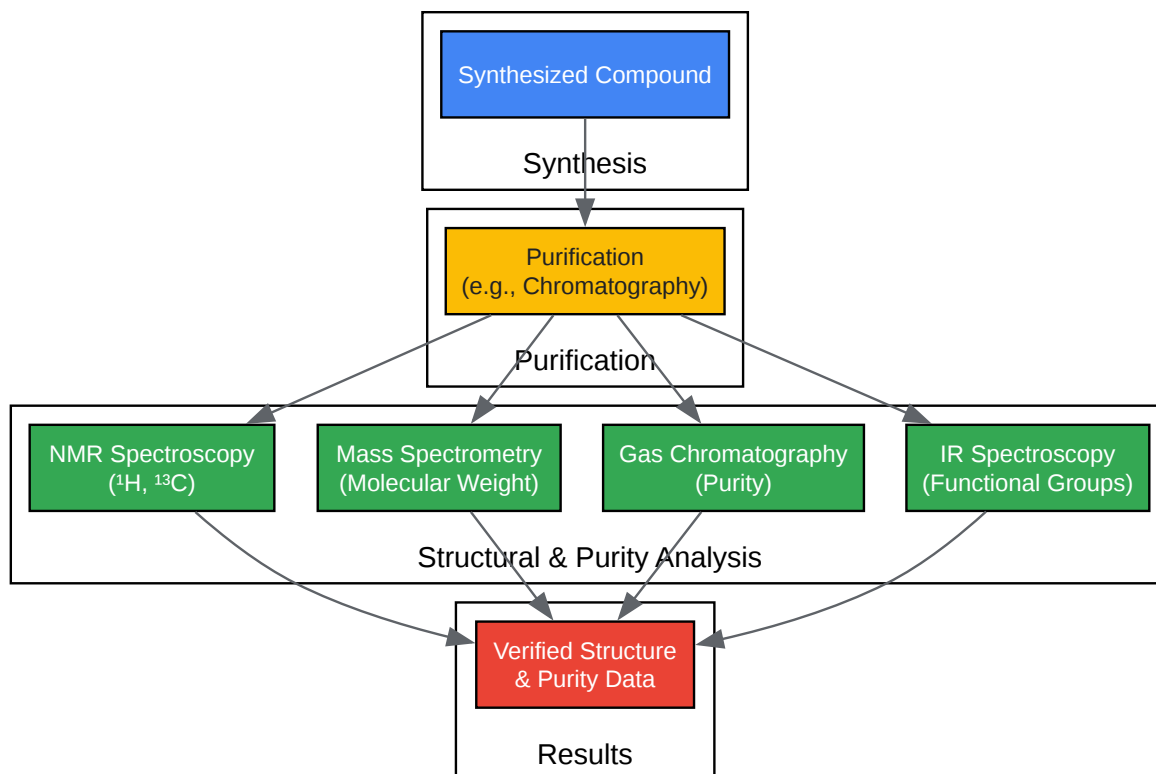


Figure 2: Representative Analytical Workflow

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Figure 2: Representative Analytical Workflow

This workflow begins with the synthesized compound, which then undergoes purification. Following purification, a battery of analytical techniques is employed to confirm the structure and assess the purity of the compound. These techniques include Nuclear Magnetic Resonance (NMR) spectroscopy for structural elucidation, Mass Spectrometry (MS) to determine the molecular weight, Gas Chromatography (GC) to assess purity, and Infrared (IR) spectroscopy to identify functional groups. The collective data from these analyses lead to the final verified structure and purity information.

Logical Data Hierarchy

The information pertaining to **Methyl 2-(dimethylamino)benzoate** can be organized hierarchically to better understand the relationships between its various identifiers and

properties.

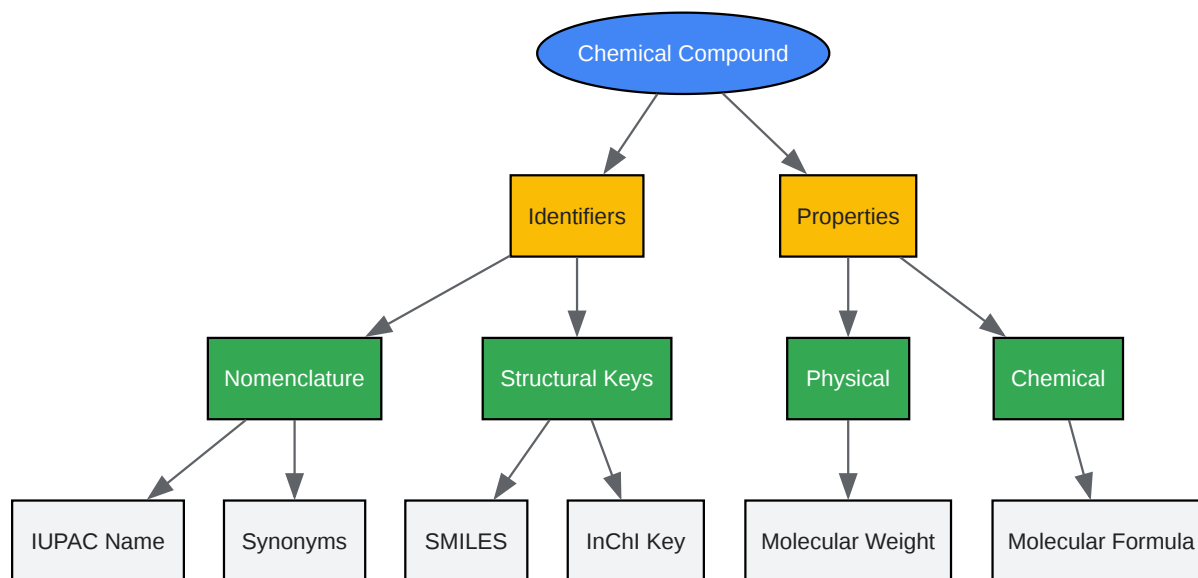


Figure 3: Information Hierarchy

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References

- 1. CAS RN 10072-05-6 | Fisher Scientific [fishersci.com]
- 2. Methyl 2-(Dimethylamino)benzoate | CymitQuimica [cymitquimica.com]
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